

# safe handling and disposal of 1-Bromo-3-(bromomethyl)-2-fluorobenzene

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## Compound of Interest

Compound Name: 1-Bromo-3-(bromomethyl)-2-fluorobenzene

Cat. No.: B117381

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## Technical Support Center: 1-Bromo-3-(bromomethyl)-2-fluorobenzene

This guide provides essential information for the safe handling and disposal of **1-Bromo-3-(bromomethyl)-2-fluorobenzene**, targeting researchers, scientists, and drug development professionals. The following sections offer a summary of the compound's properties, frequently asked questions, and a troubleshooting guide for common experimental issues.

## Summary of Physicochemical and Hazard Data

For easy reference, the key quantitative data for **1-Bromo-3-(bromomethyl)-2-fluorobenzene** is summarized in the table below.

Property	Value	Source(s)
Molecular Formula	C <sub>7</sub> H <sub>5</sub> Br <sub>2</sub> F	<a href="#">[1]</a> <a href="#">[2]</a>
Molecular Weight	267.92 g/mol	<a href="#">[1]</a> <a href="#">[2]</a>
CAS Number	149947-16-0	<a href="#">[1]</a>
Appearance	Solid	
Storage Temperature	Refrigerator	

## Frequently Asked Questions (FAQs)

Q1: What are the primary hazards associated with **1-Bromo-3-(bromomethyl)-2-fluorobenzene**?

A1: This compound is classified as a corrosive material that causes severe skin burns and eye damage.[\[1\]](#)[\[3\]](#) It is crucial to handle it with appropriate personal protective equipment (PPE) to avoid direct contact.

Q2: What personal protective equipment (PPE) is required when handling this compound?

A2: When working with **1-Bromo-3-(bromomethyl)-2-fluorobenzene**, you must wear protective gloves, protective clothing, eye protection (safety goggles or a face shield), and ensure you are working in a well-ventilated area, preferably under a chemical fume hood.[\[3\]](#)

Q3: How should I properly store **1-Bromo-3-(bromomethyl)-2-fluorobenzene**?

A3: It is recommended to store this chemical in a dry, cool, and well-ventilated place in a tightly closed container, specifically in a corrosives area and under refrigeration.[\[4\]](#)

Q4: What should I do in case of accidental skin or eye contact?

A4: In case of skin contact, immediately take off all contaminated clothing and rinse the skin with water or shower.[\[3\]](#) For eye contact, rinse cautiously with water for several minutes, removing contact lenses if present and easy to do, and continue rinsing.[\[3\]](#) In both instances, immediate medical attention is required.[\[3\]](#)

Q5: How should I dispose of waste containing **1-Bromo-3-(bromomethyl)-2-fluorobenzene**?

A5: This material should be treated as hazardous waste. It is recommended to dissolve or mix the material with a combustible solvent and burn it in a chemical incinerator equipped with an afterburner and scrubber. All disposal practices must adhere to local, state, and federal regulations. Do not reuse empty containers; they should be disposed of as unused product.

## Troubleshooting Guide

This section addresses specific issues that users might encounter during their experiments with **1-Bromo-3-(bromomethyl)-2-fluorobenzene**.

Problem 1: The compound has solidified and is difficult to dispense.

- Solution: As this compound is a solid at room temperature, you may need to gently warm the container to melt the contents for easier dispensing. This should be done carefully in a controlled environment, such as a warm water bath, avoiding excessive heat. Always perform this in a chemical fume hood.

Problem 2: I observe discoloration of the compound upon storage.

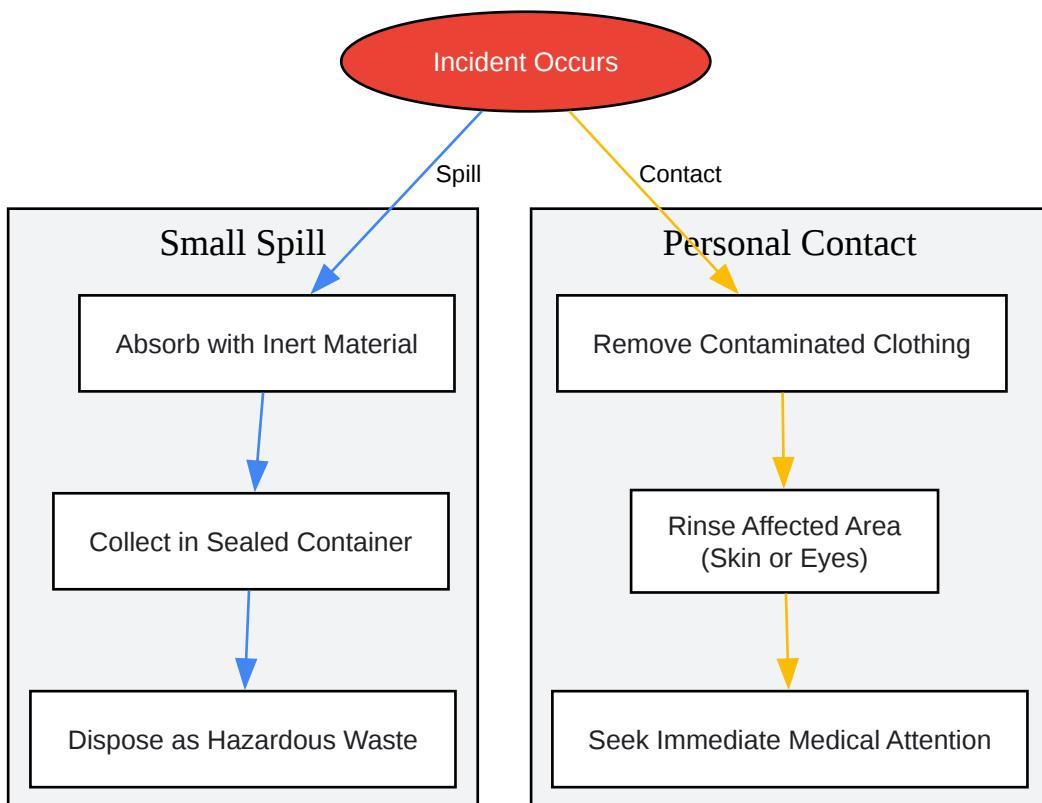
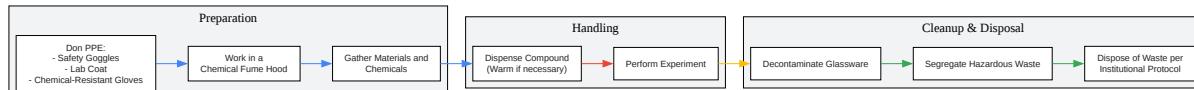
- Solution: Discoloration could indicate degradation or contamination. It is crucial to store the compound in a tightly sealed container, away from light and moisture, and at the recommended refrigerator temperature to maintain its stability.<sup>[4]</sup> If you suspect degradation, it is advisable to use a fresh batch for sensitive experiments.

Problem 3: A small spill has occurred in the chemical fume hood.

- Solution: For a small spill, you should absorb it with an inert material such as sand, silica gel, or an acid binder.<sup>[4]</sup> The absorbed material should then be collected into a suitable, closed container for disposal as hazardous waste.<sup>[4]</sup> Ensure you are wearing appropriate PPE during the cleanup process.

## Experimental Workflow and Safety Protocols

The following diagrams illustrate the recommended workflows for safely handling and disposing of **1-Bromo-3-(bromomethyl)-2-fluorobenzene**.



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## References

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